

Physical and chemical properties of 3-chloropropene

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Compound of Interest

Compound Name: Allyl chloride

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An In-depth Technical Guide to 3-Chloropropene: Properties, Synthesis, and Applications

Introduction

3-Chloropropene, commonly known as **allyl chloride**, is a halogenated alkene with the chemical formula C_3H_5Cl .^[1] It is a colorless, volatile liquid characterized by a pungent, irritating odor.^{[1][2]} As a highly reactive bifunctional molecule, possessing both a double bond and a reactive chlorine atom, 3-chloropropene serves as a crucial building block in organic synthesis. Its primary industrial importance lies in its role as a precursor for producing epichlorohydrin, a key component in the manufacture of epoxy resins, plastics, and glycerin.^{[3][4]} Furthermore, its utility as a versatile alkylating agent makes it a valuable intermediate in the synthesis of various pharmaceuticals, pesticides, and other specialty chemicals.^{[4][5]} This guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and key applications of 3-chloropropene for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental identifiers and physicochemical properties of 3-chloropropene are summarized below. It is slightly soluble in water but miscible with many common organic solvents like ethanol, ether, and chloroform.^{[3][6]}

Table 1: Identification and Nomenclature

| Identifier | Value |
|------------------|--|
| IUPAC Name | 3-chloroprop-1-ene[1][3][7] |
| Common Name | Allyl chloride[1] |
| CAS Number | 107-05-1[1][2][8] |
| Chemical Formula | C ₃ H ₅ Cl[1][8] |
| Molecular Weight | 76.53 g/mol [2][8] |
| SMILES | C=CCCl[1] |

Table 2: Physical Properties

| Property | Value |
|---------------------------------------|---|
| Appearance | Colorless liquid with a pungent odor[1][2] |
| Melting Point | -136 °C to -134.5 °C[2][6] |
| Boiling Point | 44 °C to 46 °C[6] |
| Density | 0.935 - 0.939 g/cm ³ at 20-25 °C[6][9] |
| Vapor Pressure | ~398 hPa at 20 °C[9] |
| Flash Point | -31.7 °C to -27 °C[6][10] |
| Autoignition Temp. | 390 °C[1][10] |
| Refractive Index (n ²⁰ /D) | 1.414 - 1.416[6][11] |
| Water Solubility | 3.6 - 4 g/L at 20-25 °C[6][9] |
| log Pow (Octanol/Water) | 1.69 - 2.1[9][11] |
| Explosion Limits | 3.2% - 11.2% by volume in air[10] |

Chemical Reactivity and Stability

3-Chloropropene is a reactive compound due to the presence of both an allylic chloride and a double bond.

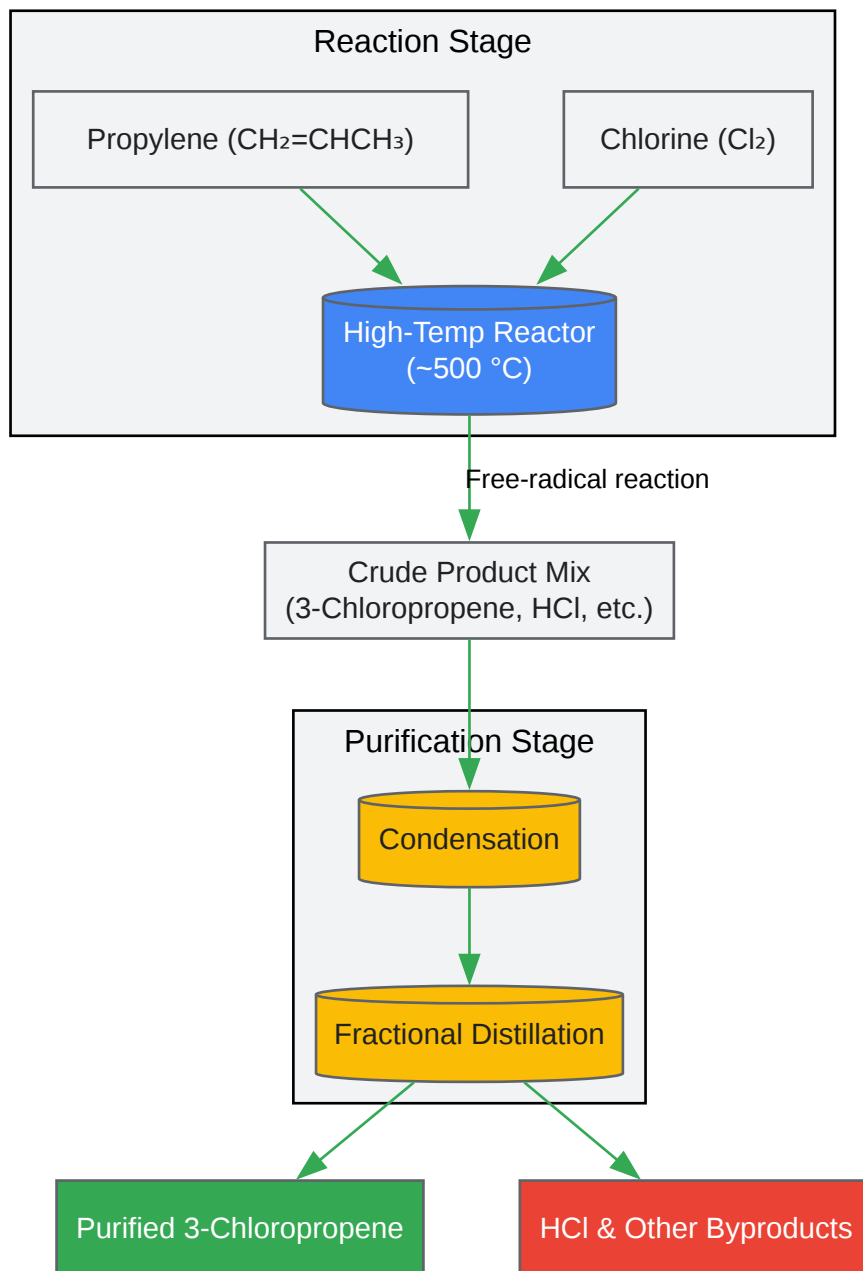
- **Stability:** The compound is chemically stable under standard ambient conditions but can be stabilized with substances like propylene oxide.^[9] It should be stored in a cool, dry, well-ventilated place away from heat and ignition sources.^[9]
- **Nucleophilic Substitution:** The chlorine atom is susceptible to nucleophilic substitution reactions, making it a potent alkylating agent. This reactivity is central to its use in synthesizing various derivatives.^[4]^[5]
- **Hazardous Reactions:**
 - **Polymerization:** Violent polymerization can be initiated by catalysts such as iron(III) compounds, boron trifluoride, aluminum chloride, or concentrated sulfuric acid.^[9]
 - **Incompatibilities:** It can react violently with strong oxidizing agents, peroxides, alkali metals, and alkaline earth metals.^[9] Contact with dry sodium hydroxide may lead to hydrolysis, producing allyl alcohol.^[1]
 - **Explosive Mixtures:** Vapors can form explosive mixtures with air.^[9]

Synthesis and Experimental Protocols

Industrial Production: High-Temperature Chlorination of Propylene

On an industrial scale, 3-chloropropene is predominantly produced via the high-temperature chlorination of propylene. At temperatures around 500 °C, a free-radical substitution reaction occurs on the methyl group of propylene, yielding 3-chloropropene and hydrogen chloride.^[4]^[5] This method is favored over lower-temperature reactions that would primarily result in the addition of chlorine across the double bond to form 1,2-dichloropropane.^[4]

Industrial Synthesis of 3-Chloropropene

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Caption: Workflow for the industrial production of 3-chloropropene.

Laboratory Synthesis: From Allyl Alcohol

For laboratory-scale synthesis, 3-chloropropene can be prepared by reacting allyl alcohol with a chlorinating agent. Historically, phosphorus trichloride was used.^[5] Modern protocols often employ hydrochloric acid with a catalyst like copper(I) chloride, which is a more economical approach.^[5]

General Protocol:

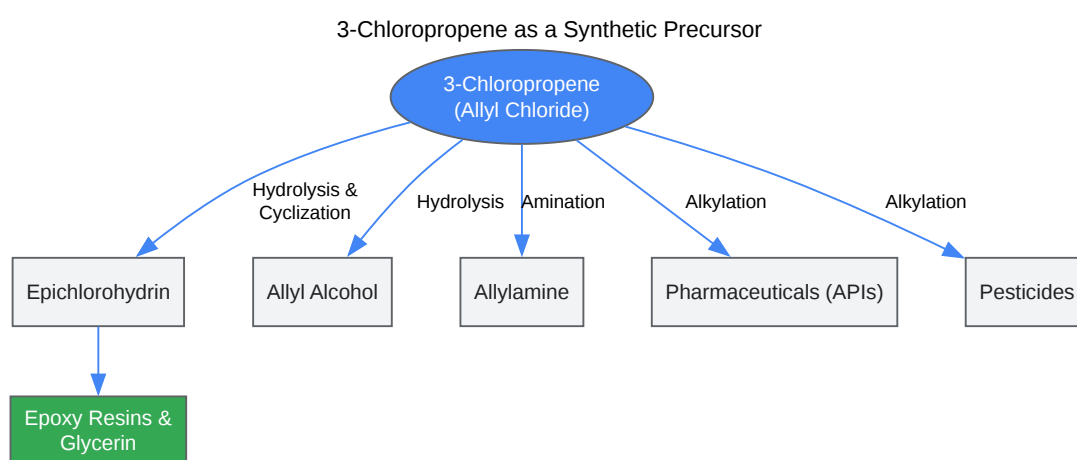
- **Setup:** A reaction flask is charged with allyl alcohol and a suitable catalyst (e.g., copper(I) chloride).
- **Reaction:** Concentrated hydrochloric acid is added slowly to the stirred mixture, typically under controlled temperature conditions.
- **Workup:** After the reaction is complete, the organic layer is separated from the aqueous layer.
- **Purification:** The crude product is washed (e.g., with a bicarbonate solution and brine), dried over an anhydrous salt (e.g., MgSO_4), and purified by distillation to yield pure 3-chloropropene.

Applications in Research and Drug Development

The high reactivity of 3-chloropropene makes it a versatile intermediate in the chemical industry.

- **Epichlorohydrin Production:** The vast majority of commercially produced 3-chloropropene is used to synthesize epichlorohydrin, an essential precursor for epoxy resins, glycerin, and water treatment chemicals.^[3]
- **Pharmaceutical Synthesis:** As a potent alkylating agent, it is used to introduce the allyl group ($\text{CH}_2=\text{CHCH}_2-$) into various molecules during the synthesis of active pharmaceutical ingredients (APIs).^[4] While not a drug itself, it is a key starting material for certain medications.

- Pesticides and Agrochemicals: It serves as an intermediate in the manufacture of certain pesticides and herbicides.[4]
- Other Chemicals: It is also a precursor for other commercially important allyl derivatives, including allyl alcohol, allylamine, and allyl isothiocyanate (synthetic mustard oil).[5]



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Caption: Role of 3-chloropropene as a key intermediate in chemical synthesis.

Analytical Protocols

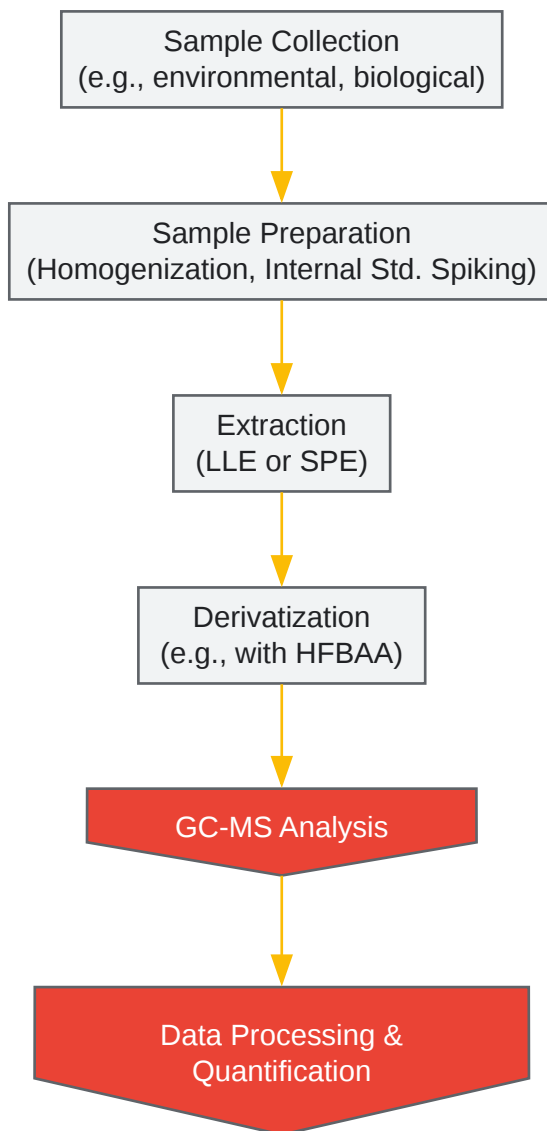
The analysis of 3-chloropropene and related compounds in various matrices is typically performed using chromatographic techniques coupled with mass spectrometry.

General Protocol for Analysis (e.g., by GC-MS): This protocol is based on methods developed for similar chlorinated compounds like 3-chloropropane-1,2-diol (3-MCPD).[12][13]

- Sample Preparation: The sample is homogenized and may be mixed with a salt solution.

- **Extraction:** The analyte is extracted from the matrix. This can be achieved using a liquid-liquid extraction with a solvent like ethyl acetate or through solid-phase extraction (SPE) on a silica gel column.[\[12\]](#)[\[13\]](#) An isotopically labeled internal standard (e.g., 3-MCPD-d5) is often added for accurate quantification.[\[12\]](#)
- **Derivatization:** Due to its volatility and to improve chromatographic performance and detection sensitivity, 3-chloropropene or its hydrolysis products may be derivatized. Common derivatizing agents include heptafluorobutyric acid anhydride (HFBA) or N-Heptafluorobutyrylimidazole.[\[13\]](#)
- **GC-MS Analysis:** The derivatized extract is injected into a gas chromatograph (GC) for separation on a capillary column. The separated components are then detected and quantified by a mass spectrometer (MS), often operated in negative chemical ionization (NCI) mode for high sensitivity.[\[12\]](#)
- **Quantification:** The concentration is determined by comparing the analyte's response to that of the internal standard using a matrix-matched calibration curve.[\[12\]](#)

General Workflow for 3-Chloropropene Analysis



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Caption: A typical experimental workflow for the analysis of 3-chloropropene.

Safety and Toxicology

3-Chloropropene is a hazardous substance that requires strict safety protocols for handling.

- **Hazards:** It is highly flammable, toxic, and poses significant health risks.[9][10] It is harmful if swallowed, inhaled, or absorbed through the skin.[9][10] Vapors are irritating to the eyes, nose, and respiratory tract.[1][6]
- **Chronic Exposure:** Prolonged or repeated exposure may cause damage to the liver, kidneys, and nervous system.[1][9]
- **Carcinogenicity and Mutagenicity:** 3-Chloropropene is suspected of causing cancer and genetic defects.[9][10] The EPA has classified it as a Group C possible human carcinogen based on limited animal studies.[1]

Table 3: Toxicological Data

| Endpoint | Species | Route | Value |
|----------|---------|-----------------|------------------------|
| LD50 | Rat | Oral | 419 - 700 mg/kg[9][10] |
| LD50 | Rabbit | Dermal | 2,066 mg/kg[10] |
| LC50 | Rat | Inhalation (4h) | 11 mg/L (ATE)[10] |

Personnel handling 3-chloropropene must use appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection, and work in a well-ventilated area or under a chemical fume hood.[9]

Conclusion

3-Chloropropene is a cornerstone of the chemical industry, valued for its dual reactivity that enables a wide range of synthetic transformations. Its primary role as the precursor to epichlorohydrin solidifies its industrial importance, while its function as an alkylating agent provides significant utility in the synthesis of pharmaceuticals and other fine chemicals. However, its high flammability and significant toxicity necessitate stringent handling procedures and safety measures. A thorough understanding of its physical properties, chemical behavior, and toxicological profile is essential for its safe and effective use in research and industrial applications.

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